

Spectroscopic Characterization of (2S)-2,6-Diaminohexan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: (2s)-2,6-Diaminohexan-1-ol

CAS No.: 110690-36-3

Cat. No.: B020830

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Introduction

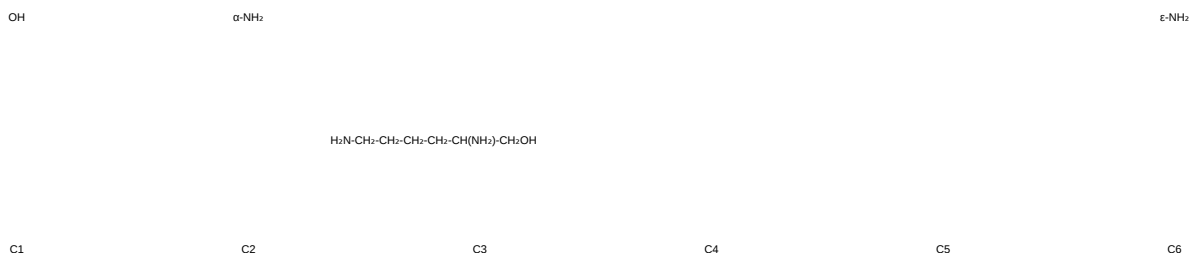
(2S)-2,6-Diaminohexan-1-ol, also known as L-Lysinol, is a chiral amino alcohol derived from the essential amino acid L-lysine. Its structure, featuring two primary amine groups and a primary alcohol, makes it a valuable building block in synthetic organic chemistry, particularly in the development of pharmaceuticals and chiral ligands. The precise characterization of L-Lysinol is paramount for its application in these fields, ensuring purity, confirming identity, and understanding its chemical behavior. This technical guide provides an in-depth analysis of the expected spectroscopic data for **(2S)-2,6-diaminohexan-1-ol**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

While a comprehensive set of experimentally acquired spectra for L-Lysinol is not readily available in published literature, this guide will present a detailed prediction of the expected spectroscopic features. These predictions are grounded in the well-documented spectroscopic data of its parent compound, L-lysine, and a thorough understanding of the influence of the structural modification—the reduction of a carboxylic acid to a primary alcohol—on the spectral output. This approach provides researchers, scientists, and drug development professionals

with a robust framework for the identification and characterization of **(2S)-2,6-diaminohexan-1-ol**.

Molecular Structure and Key Functional Groups

A clear understanding of the molecular structure of **(2S)-2,6-diaminohexan-1-ol** is fundamental to interpreting its spectroscopic data. The molecule consists of a six-carbon aliphatic chain with a primary amine group at the C2 and C6 positions, and a primary alcohol group at the C1 position. The chirality of the molecule is centered at the C2 carbon.



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Figure 1: Chemical structure of **(2S)-2,6-diaminohexan-1-ol** with key positions labeled.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The predicted ¹H

NMR spectrum of L-Lysinol in a solvent like D₂O would exhibit distinct signals for the protons on the carbon backbone and those attached to heteroatoms.

Predicted ¹H NMR Data

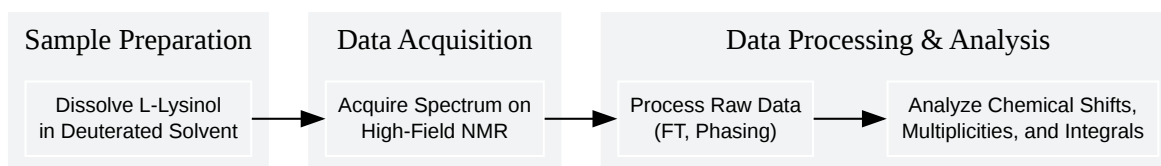
Chemical Shift (δ) ppm (Predicted)	Multiplicity	Number of Protons	Assignment	Rationale
~3.5-3.7	dd	2H	H-1	Protons on the carbon bearing the hydroxyl group are deshielded by the electronegative oxygen atom.
~3.0-3.2	m	1H	H-2	The methine proton at the chiral center is coupled to the adjacent methylene protons.
~2.7-2.9	t	2H	H-6	Protons adjacent to the ϵ -amino group are deshielded.
~1.3-1.8	m	6H	H-3, H-4, H-5	Overlapping signals for the methylene protons in the aliphatic chain.

Experimental Protocol for ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **(2S)-2,6-diaminohexan-1-ol** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D₂O, CD₃OD). The choice of solvent is critical as labile protons (from -OH and -NH₂) will exchange with deuterium in D₂O, causing their signals to disappear.
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal resolution.
- **Data Acquisition:** Acquire the ¹H NMR spectrum using standard parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to an internal standard (e.g., TMS or a residual solvent peak).

Interpretation of the Predicted ¹H NMR Spectrum

The predicted ¹H NMR spectrum of L-Lysinol is expected to be more complex than that of a simple alkane due to the presence of multiple functional groups. The protons on C1, being adjacent to the electron-withdrawing hydroxyl group, will appear at the most downfield chemical shift among the backbone protons. The proton on the chiral center (C2) will be a multiplet due to coupling with the protons on C1 and C3. The protons on C6, adjacent to the terminal amino group, will also be shifted downfield. The methylene protons at C3, C4, and C5 will likely appear as a complex, overlapping multiplet in the aliphatic region of the spectrum. In a protic solvent like CD₃OD, the amine and alcohol protons would appear as broad singlets, which would disappear upon addition of D₂O.



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Figure 2: Workflow for acquiring and analyzing a ^1H NMR spectrum of **(2S)-2,6-diaminohexan-1-ol**.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in L-Lysinol is expected to give a distinct signal in the ^{13}C NMR spectrum.

Predicted ^{13}C NMR Data

Chemical Shift (δ) ppm (Predicted)	Assignment	Rationale
~65	C-1	The carbon atom bonded to the hydroxyl group is significantly deshielded.
~55	C-2	The carbon atom at the chiral center, bonded to an amino group.
~40	C-6	The carbon atom adjacent to the terminal amino group.
~34	C-3	Aliphatic methylene carbon.
~28	C-5	Aliphatic methylene carbon.
~23	C-4	Aliphatic methylene carbon.

Experimental Protocol for ^{13}C NMR Spectroscopy

- **Sample Preparation:** Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg of L-Lysinol in 0.5-0.7 mL of a deuterated solvent.
- **Instrument Setup:** Use a high-field NMR spectrometer equipped with a broadband probe.
- **Data Acquisition:** Acquire a proton-decoupled ^{13}C NMR spectrum to simplify the spectrum to single lines for each carbon. A larger number of scans is required compared to ^1H NMR due

to the low natural abundance of ^{13}C .

- **Data Processing:** Process the data similarly to the ^1H NMR spectrum.

Interpretation of the Predicted ^{13}C NMR Spectrum

The chemical shifts in the ^{13}C NMR spectrum are highly dependent on the electronic environment of each carbon atom. The C1 carbon, attached to the electronegative oxygen of the alcohol, will be the most downfield signal. The C2 and C6 carbons, bonded to nitrogen atoms, will also be deshielded compared to the other aliphatic carbons. The remaining methylene carbons (C3, C4, and C5) will appear in the typical aliphatic region of the spectrum, with their specific chemical shifts influenced by their proximity to the functional groups.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation, which causes molecular vibrations.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹) (Predicted)	Intensity	Vibration	Functional Group
3400-3200	Strong, Broad	O-H stretch	Alcohol
3350-3250	Medium	N-H stretch	Primary Amine
2960-2850	Strong	C-H stretch	Aliphatic
1650-1580	Medium	N-H bend	Primary Amine
1470-1430	Medium	C-H bend	Aliphatic
1050-1150	Strong	C-O stretch	Primary Alcohol

Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr) if it is a liquid, or as a KBr pellet or a Nujol mull if it is a solid.
- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer.

- **Data Acquisition:** Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}). A background spectrum should be recorded first and subtracted from the sample spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Interpretation of the Predicted IR Spectrum

The IR spectrum of L-Lysinol is expected to be dominated by the characteristic absorptions of the alcohol and amine functional groups. A very broad and strong band in the 3400-3200 cm^{-1} region is indicative of the O-H stretching vibration of the alcohol, broadened by hydrogen bonding. The N-H stretching vibrations of the two primary amine groups will appear as medium intensity peaks in the 3350-3250 cm^{-1} region. Strong C-H stretching bands will be observed just below 3000 cm^{-1} . The N-H bending vibration of the primary amines will give rise to a medium band around 1600 cm^{-1} . A strong band in the 1050-1150 cm^{-1} region will confirm the presence of a primary alcohol C-O bond.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to gain structural information from its fragmentation pattern.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

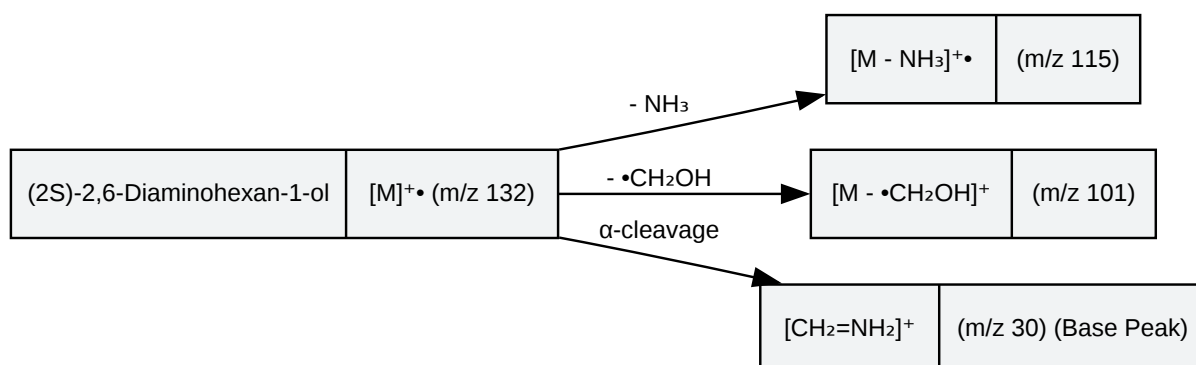
m/z (Predicted)	Interpretation
132	Molecular Ion $[M]^+$ (if observed)
115	$[M - \text{NH}_3]^+$
101	$[M - \text{CH}_2\text{OH}]^+$
84	$[M - \text{CH}(\text{NH}_2)\text{CH}_2\text{OH}]^+$
30	$[\text{CH}_2\text{NH}_2]^+$ (base peak)

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS). For a relatively volatile compound like L-Lysinol, GC-MS could be a suitable technique after derivatization.
- **Ionization:** A "soft" ionization technique like Electrospray Ionization (ESI) or Chemical Ionization (CI) is recommended to observe the molecular ion, as Electron Ionization (EI) might cause extensive fragmentation.
- **Mass Analysis:** A variety of mass analyzers can be used, such as a quadrupole, time-of-flight (TOF), or ion trap.
- **Data Analysis:** The resulting mass spectrum is a plot of ion abundance versus mass-to-charge ratio (m/z). The molecular weight is determined from the molecular ion peak, and the fragmentation pattern provides clues about the molecule's structure.

Interpretation of the Predicted Mass Spectrum

In an EI mass spectrum, the molecular ion peak at m/z 132 may be weak or absent due to the molecule's instability under high-energy ionization. The fragmentation pattern will be characteristic of an amino alcohol. Common fragmentation pathways include the loss of ammonia (NH_3) to give a peak at m/z 115, and the loss of the hydroxymethyl radical ($\bullet\text{CH}_2\text{OH}$) to give a peak at m/z 101. Alpha-cleavage is a dominant fragmentation pathway for amines, leading to the formation of the iminium ion $[\text{CH}_2=\text{NH}_2]^+$ at m/z 30, which is often the base peak in the spectrum.



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Figure 3: Predicted major fragmentation pathways for **(2S)-2,6-diaminohexan-1-ol** in Mass Spectrometry.

Conclusion

The comprehensive spectroscopic analysis of **(2S)-2,6-diaminohexan-1-ol** is crucial for its application in research and development. This technical guide provides a detailed prediction of the ^1H NMR, ^{13}C NMR, IR, and Mass spectra of L-Lysinol, based on its molecular structure and a comparative analysis with its parent compound, L-lysine. The provided experimental protocols offer a practical framework for obtaining high-quality spectroscopic data. By understanding the expected spectral features and the principles behind them, researchers and scientists can confidently identify and characterize this important chiral building block, ensuring the integrity and success of their scientific endeavors.

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